

S 38093 Hydrochloride: A Novel Regulator of Adult Hippocampal Neurogenesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: S 38093 hydrochloride

Cat. No.: B610629

[Get Quote](#)

An In-depth Technical Guide for Researchers and Drug Development Professionals

Abstract

Adult hippocampal neurogenesis (AHN), the process of generating new functional neurons in the adult hippocampus, is crucial for learning, memory, and mood regulation. Its decline is implicated in age-related cognitive decline and various neurological disorders. **S 38093 hydrochloride**, a novel antagonist/inverse agonist of the histamine H3 receptor, has emerged as a promising therapeutic agent to enhance AHN. This technical guide provides a comprehensive overview of the role of S 38093 in promoting adult hippocampal neurogenesis, detailing its mechanism of action, summarizing key quantitative data from preclinical studies, and providing detailed experimental protocols for its investigation. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development interested in the therapeutic potential of S 38093 and the broader field of neurogenesis.

Introduction to S 38093 Hydrochloride

S 38093 hydrochloride is a brain-penetrant, orally active compound that acts as an antagonist/inverse agonist at the histamine H3 receptor.^{[1][2]} The histamine H3 receptor is a presynaptic autoreceptor that negatively regulates the synthesis and release of histamine in the central nervous system. By blocking this receptor, S 38093 increases the levels of histamine and other neurotransmitters, leading to enhanced cognitive function.^[3] Recent studies have highlighted a novel and significant role for S 38093 in the potentiation of adult hippocampal

neurogenesis, suggesting its therapeutic utility in conditions associated with impaired neurogenesis, such as aging and Alzheimer's disease.^{[1][4]}

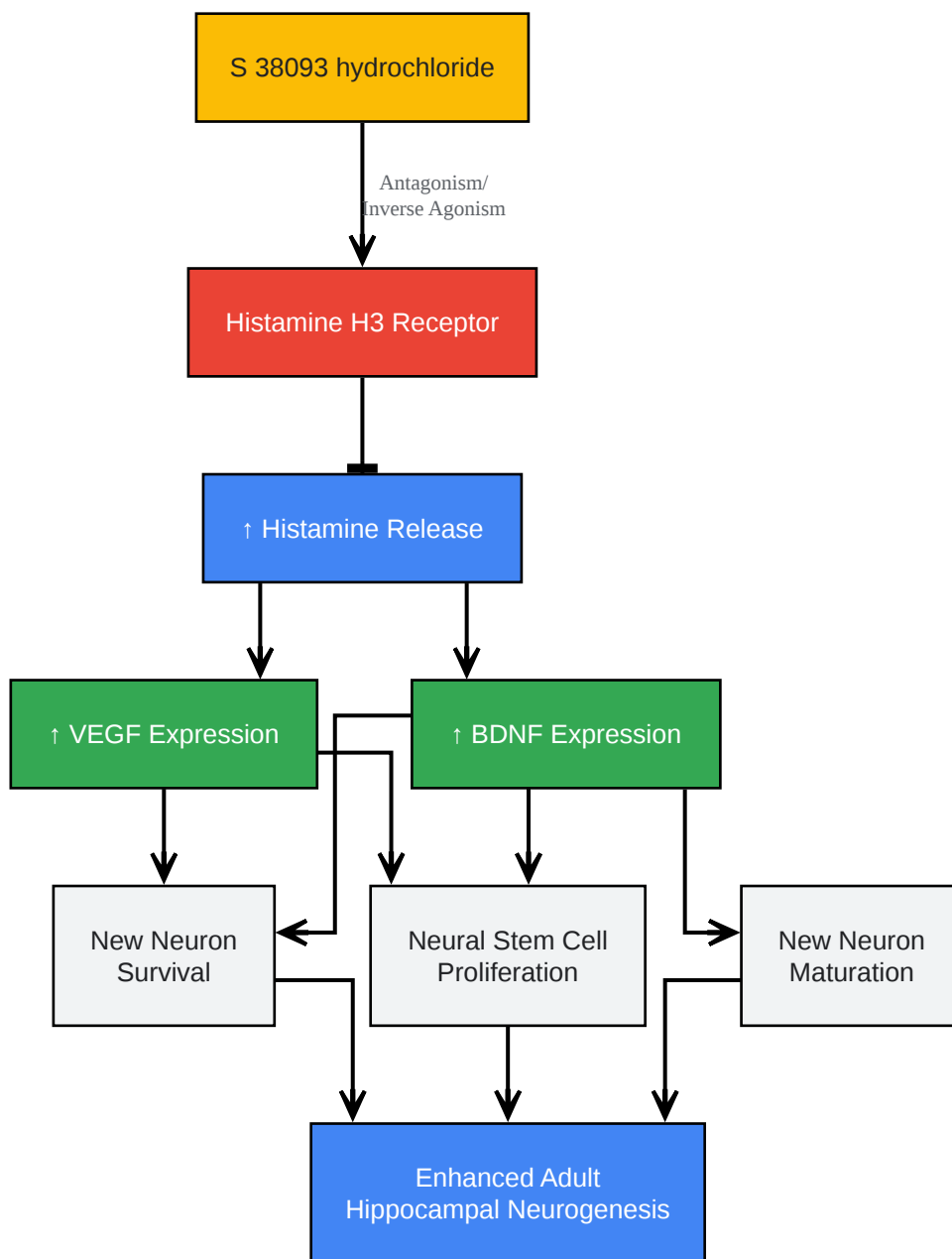
Mechanism of Action in Adult Hippocampal Neurogenesis

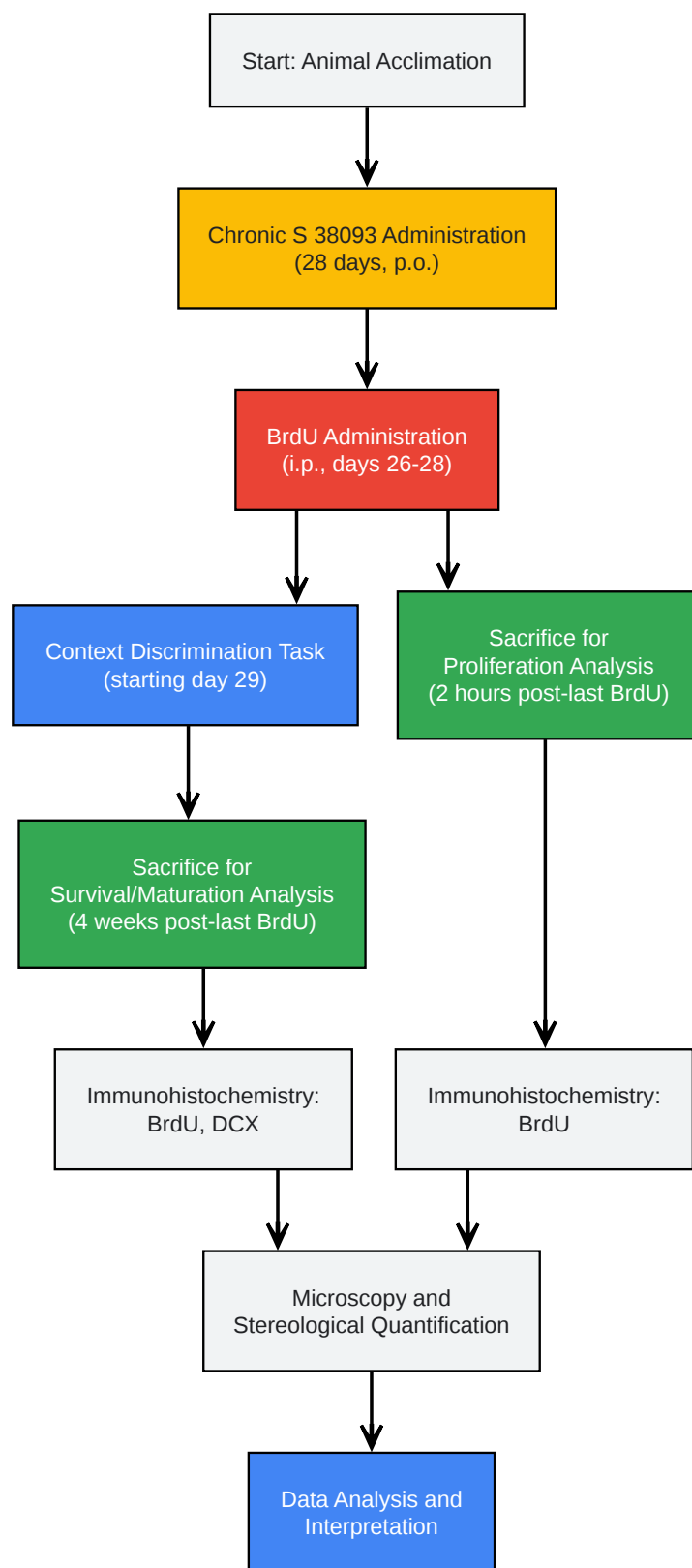
S 38093 promotes adult hippocampal neurogenesis through a multi-faceted mechanism. As an antagonist/inverse agonist of the histamine H3 receptor, its primary action is to increase the synaptic availability of histamine. This, in turn, modulates downstream signaling pathways that are critical for the proliferation, survival, and maturation of new neurons in the dentate gyrus of the hippocampus.

Key molecular mediators of S 38093's pro-neurogenic effects include:

- **Brain-Derived Neurotrophic Factor (BDNF):** Chronic administration of S 38093 has been shown to reverse age-dependent decreases in the expression of several BDNF transcripts in the hippocampus.^{[1][4]} BDNF is a pivotal neurotrophin that supports the survival of existing neurons and encourages the growth and differentiation of new neurons and synapses.
- **Vascular Endothelial Growth Factor (VEGF):** S 38093 treatment also increases the expression of VEGF in the hippocampus.^{[1][4]} VEGF is a potent angiogenic factor that also exerts direct neurotrophic and neuroprotective effects, contributing to a favorable microenvironment for neurogenesis.

The proposed signaling pathway for the pro-neurogenic effects of **S 38093 hydrochloride** is depicted below:





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. S 38093, a histamine H3 antagonist/inverse agonist, promotes hippocampal neurogenesis and improves context discrimination task in aged mice - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 2. research.fsu.edu [research.fsu.edu]
- 3. In vivo pharmacological profile of S 38093, a novel histamine H3 receptor inverse agonist - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [S 38093 Hydrochloride: A Novel Regulator of Adult Hippocampal Neurogenesis]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b610629#s-38093-hydrochloride-and-its-role-in-adult-hippocampal-neurogenesis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com